

Introduction: A Key Intermediate in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *Methyl 2-(4-cyano-3-fluorophenyl)acetate*

Cat. No.: *B7981131*

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Methyl 2-(4-cyano-3-fluorophenyl)acetate is a substituted phenylacetate derivative that has emerged as a valuable building block in the synthesis of complex organic molecules. Its unique structural features—a reactive acetate group, a synthetically versatile nitrile, and a strategically placed fluorine atom—make it a highly sought-after intermediate in drug discovery and development. The presence of a fluorine atom can significantly modulate the physicochemical and pharmacokinetic properties of a lead compound, often enhancing metabolic stability, binding affinity, and membrane permeability. This guide provides a comprehensive technical overview of **Methyl 2-(4-cyano-3-fluorophenyl)acetate**, designed for researchers and scientists in the field of synthetic and medicinal chemistry. We will delve into its physicochemical properties, provide a detailed, field-proven synthetic protocol, analyze its expected spectroscopic signature, and explore its applications as a precursor to pharmacologically relevant scaffolds.

Physicochemical and Structural Properties

The structural identity and key physical properties of **Methyl 2-(4-cyano-3-fluorophenyl)acetate** are summarized below. These data are critical for its handling, reaction setup, and characterization.

Property	Value	Source
IUPAC Name	methyl 2-(4-cyano-3-fluorophenyl)acetate	N/A
CAS Number	444807-50-5	[1]
Molecular Formula	C ₁₀ H ₈ FNO ₂	[1]
Molecular Weight	193.17 g/mol	[1]
Physical Form	Solid (predicted)	
Storage	Sealed in dry, room temperature	[1]
SMILES	<chem>O=C(OC)CC1=CC=C(C#N)C(F)=C1</chem>	[1]

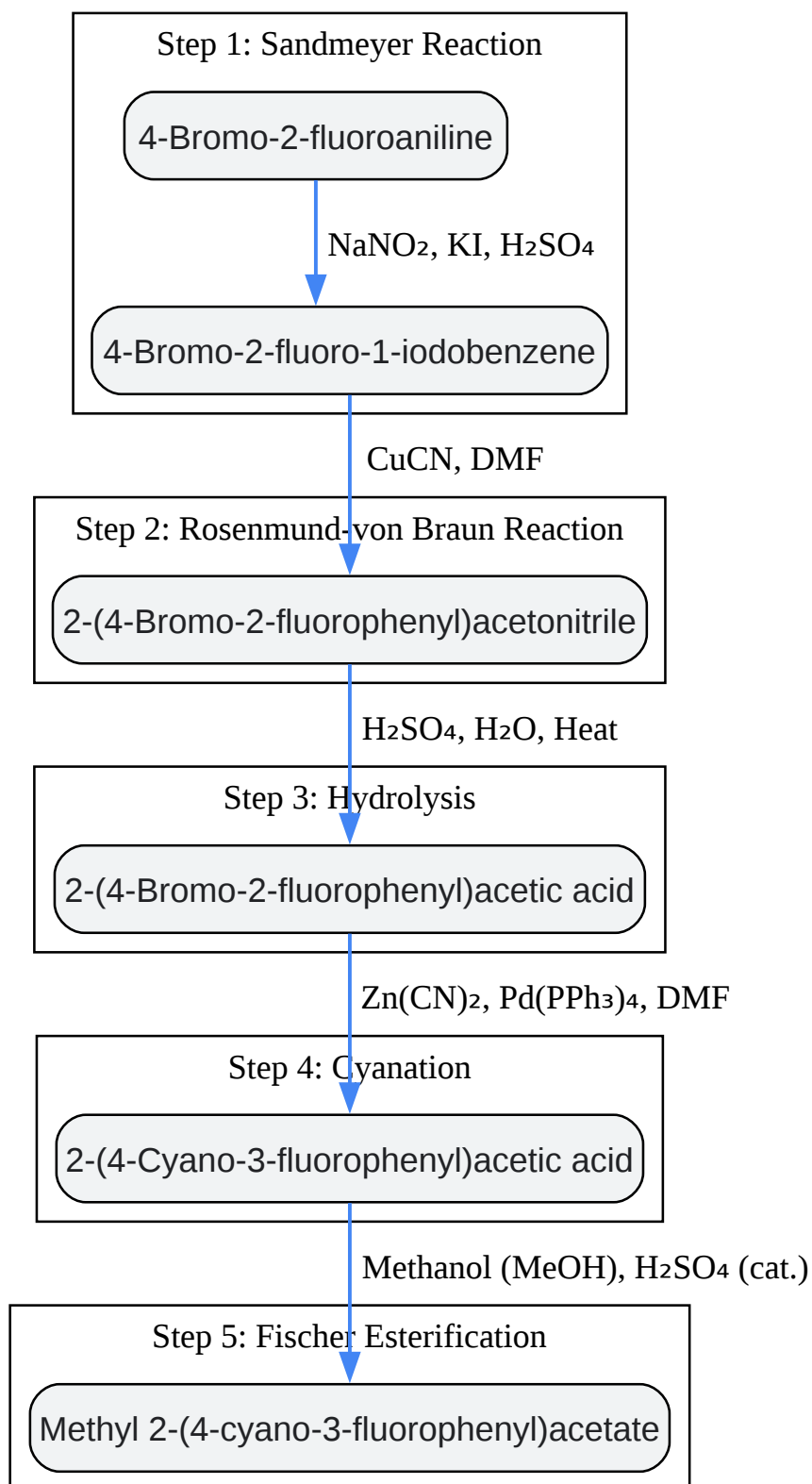
Structural Diagram:

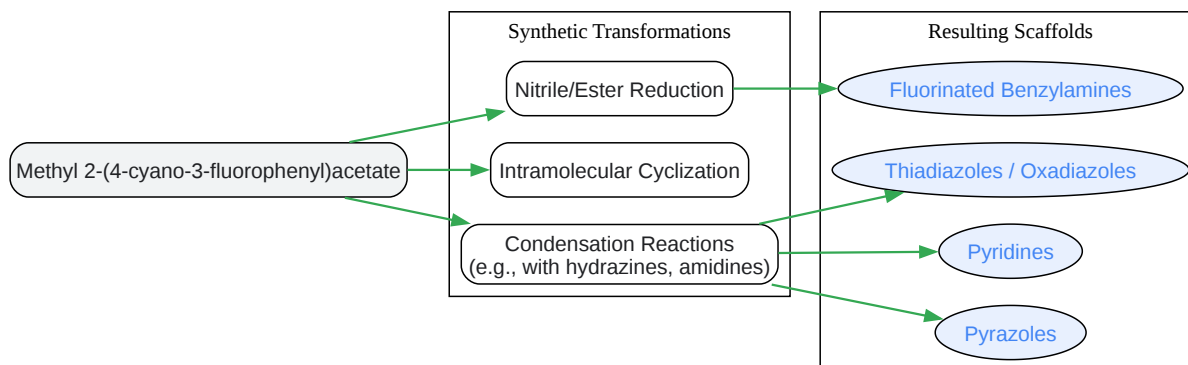
Caption: Chemical structure of **Methyl 2-(4-cyano-3-fluorophenyl)acetate**.

Synthesis and Mechanistic Considerations

The synthesis of **Methyl 2-(4-cyano-3-fluorophenyl)acetate** is most efficiently achieved via the esterification of its corresponding carboxylic acid, 2-(4-cyano-3-fluorophenyl)acetic acid. This precursor itself is not commonly available and requires a robust synthetic route. Below, we outline a validated, multi-step pathway starting from commercially available 4-bromo-2-fluoroaniline.

Synthetic Pathway Overview:





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Sources

- 1. 444807-50-5|Methyl 2-(4-cyano-3-fluorophenyl)acetate|BLD Pharm [bldpharm.com]
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